

# Benchmarking the performance of different WENZEL LH 65 probe heads

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## Compound of Interest

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## A Comparative Guide to WENZEL LH 65 Probe Head Performance

This guide provides a detailed comparison of various probe heads compatible with the WENZEL LH 65 Coordinate Measuring Machine (CMM). The selection of an appropriate probe head is critical for achieving accurate and efficient dimensional measurements. This document aims to assist researchers, scientists, and drug development professionals in making informed decisions by presenting objective performance data and standardized experimental protocols.

## Performance Comparison of WENZEL LH 65 Compatible Probe Heads

The following table summarizes the key performance specifications for a range of compatible probe heads from Renishaw and WENZEL. The selection includes touch-trigger probes, scanning probes, and 5-axis systems, each suited for different measurement applications.

Probe Head Model	Type	Repeatability (2 $\sigma$ )	Probing/Trigger Force	Maximum Stylus Length	Key Features
Renishaw PH10T/M Plus	Motorized Indexing Head	<0.5 $\mu$ m (at 62 mm)[1]	N/A (mounts other probes)	300 mm[1][2]	720 repeatable positions in 7.5° increments. [3][4]
Renishaw PH20	5-axis Touch-Trigger	Not explicitly stated, relies on TP20 modules	Dependent on TP20 module	Dependent on TP20 module	Infinite positioning, 'head touches' for rapid point acquisition.[5][6]
Renishaw REVO-2	5-axis Scanning	Not explicitly stated	Dependent on scanning module	Dependent on scanning module	High-speed, high-accuracy 5-axis scanning and surface finish analysis.
Renishaw TP20	Touch-Trigger Probe	0.35 $\mu$ m (LF module)[7][8]	Varies by module (Low, Standard, Medium, Extended Force)	Up to 113 mm (EM2 module)[9]	Module changing capability for different applications. [10][11]

Renishaw TP200	High-Accuracy Touch-Trigger	Sub-micron repeatability	0.02 N (XY), 0.07 N (Z)[12]	Up to 100 mm (GF styli) [12]	Strain-gauge technology for higher accuracy and longer life. [12][13]
Renishaw SP25M	Scanning/Touch-Trigger	Not explicitly stated	Spring rate: 0.2 - 0.6 N/mm[14]	20 mm to 400 mm[15][16]	Dual sensor capability (scanning and touch- trigger).[15]
Renishaw SP80	High-Accuracy Scanning	Resolution of 0.02 $\mu\text{m}$ [17]	Spring rate: ~1.8 N/mm (X, Y, Z)[18]	Up to 1000 mm[17]	Quill-mounted for high accuracy with very long styli.[17]
WENZEL Shapetracer II	Optical 3D Line Scanner	Accuracy: < 20 $\mu\text{m}$ [19]	Non-contact	N/A	High-speed point cloud acquisition (48,000 points/sec). [19][20]

## Experimental Protocols

The performance data presented in this guide is ideally determined using standardized testing procedures to ensure comparability. The following are summaries of the key experimental protocols based on ISO standards for evaluating CMM probe head performance.

### ISO 10360-5: Probing Performance (Touch-Trigger Probes)

This standard specifies the procedures for verifying the performance of CMMs with contacting probing systems.

Objective: To determine the single-stylus probing error and the multi-stylus probing error.

Methodology:

- Test Sphere: A calibrated sphere of known diameter is used as the test artifact.
- Measurement:
  - Single-Stylus Probing Error (P\_FTU): 25 points are measured, distributed evenly over the surface of the sphere.
  - Multi-Stylus Probing Error (P\_FTU,Multi): For articulating heads like the PH10, this test is repeated at five different angular positions. For probe changing systems, five different styli are used.[\[21\]](#)
- Data Analysis:
  - A least-squares sphere is fitted to the 25 measured points.
  - The probing error is calculated as the range of the radial distances from the measured points to the center of the least-squares sphere.
  - For multi-stylus tests, the variation in the location of the sphere center between the different styli or orientations is also assessed.[\[21\]](#)

## ISO 10360-4: Scanning Performance

This standard specifies the acceptance and reverification tests for CMMs used in scanning mode.

Objective: To determine the scanning probing error (THP).

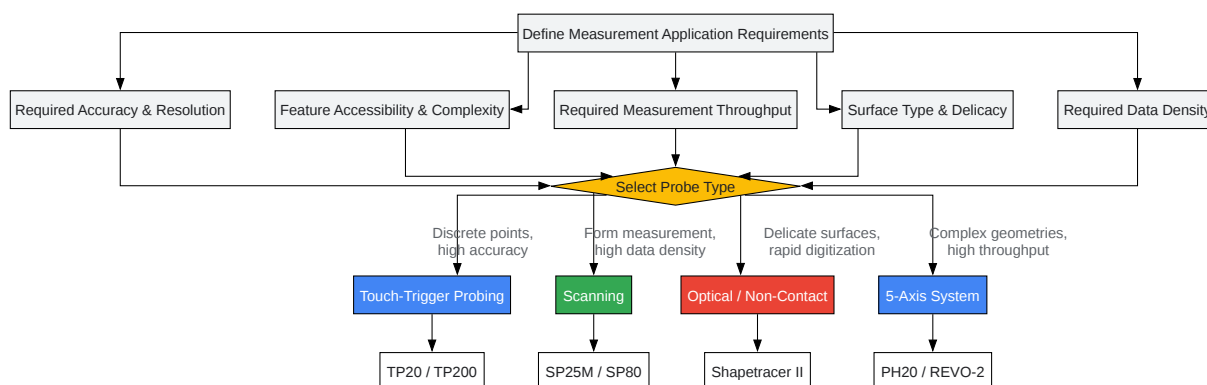
Methodology:

- Test Sphere: A calibrated sphere of a specified diameter is used.
- Scanning: The probe scans four defined lines on the surface of the test sphere.
- Data Acquisition: A high density of points is collected along these predefined paths.[\[22\]](#)

- Data Analysis:
  - The scanning probing error (THP) is calculated as the range of all the radial distances of the measured points from the least-squares best-fit sphere center.[22]
  - The time taken to perform the scanning test ( $\tau$ ) is also recorded, as there is a direct relationship between scanning speed and accuracy.[23]

## Logical Workflow for Probe Head Selection

The selection of the optimal probe head depends on a variety of factors related to the specific measurement task. The following diagram illustrates a logical workflow to guide the selection process.



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